

N1-Methoxymethyl Picrinine: A Technical Overview of its Discovery and History

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Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

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Introduction

N1-Methoxymethyl picrinine is a naturally occurring indole alkaloid belonging to the akuammiline family. It is a derivative of the more widely known compound, picrinine. This technical guide provides a comprehensive overview of the discovery, history, and currently available scientific knowledge regarding **N1-Methoxymethyl picrinine**. While this document aims to be an in-depth resource, it is important to note that access to the primary scientific literature detailing its initial isolation and characterization is limited.

Discovery and History

N1-Methoxymethyl picrinine was first identified as a novel natural product in 2009 by a team of researchers led by Y. Wang.^[1] The compound was isolated from the leaves of *Alstonia scholaris*, a tree belonging to the Apocynaceae family, which is known for being a rich source of bioactive alkaloids.^{[1][2]} The discovery was the result of phytochemical investigations into the constituents of this plant, which has a history of use in traditional medicine.^[1]

The parent compound, picrinine, was discovered much earlier in 1965, also from the leaves of *Alstonia scholaris*.^[2] The identification of **N1-Methoxymethyl picrinine** nearly four and a half decades later highlighted the continued potential of natural product discovery from well-studied plant sources.

The initial report of **N1-Methoxymethyl picrinine** was part of a broader study that also identified two new 2,3-secofernane triterpenoids, alstonic acids A and B, from the same plant extract.[1] This context suggests that the isolation of **N1-Methoxymethyl picrinine** was part of a systematic effort to characterize the chemical diversity within *Alstonia scholaris*.

Chemical Structure

The chemical structure of **N1-Methoxymethyl picrinine** is characterized by the core picrinine scaffold with the addition of a methoxymethyl group at the N1 position of the indole nucleus.

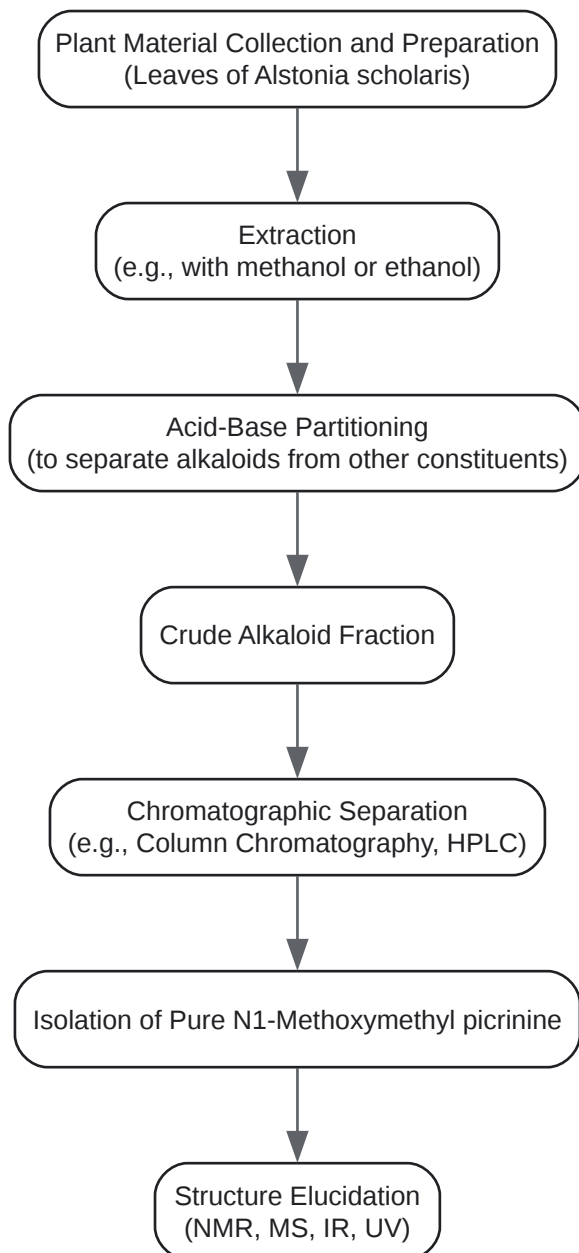
Unfortunately, detailed spectroscopic data from the primary literature required for a full structural analysis is not publicly available at this time.

Experimental Protocols

Detailed experimental protocols for the isolation and purification of **N1-Methoxymethyl picrinine** are not available in the accessible scientific literature. The primary reference from Wang et al. (2009) is not widely accessible, precluding the inclusion of a step-by-step methodology.

Based on general practices for the isolation of alkaloids from plant materials, the workflow likely involved the following steps:

General Isolation Workflow for Plant Alkaloids



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Caption: A generalized workflow for the isolation of alkaloids from plant sources.

Quantitative Data

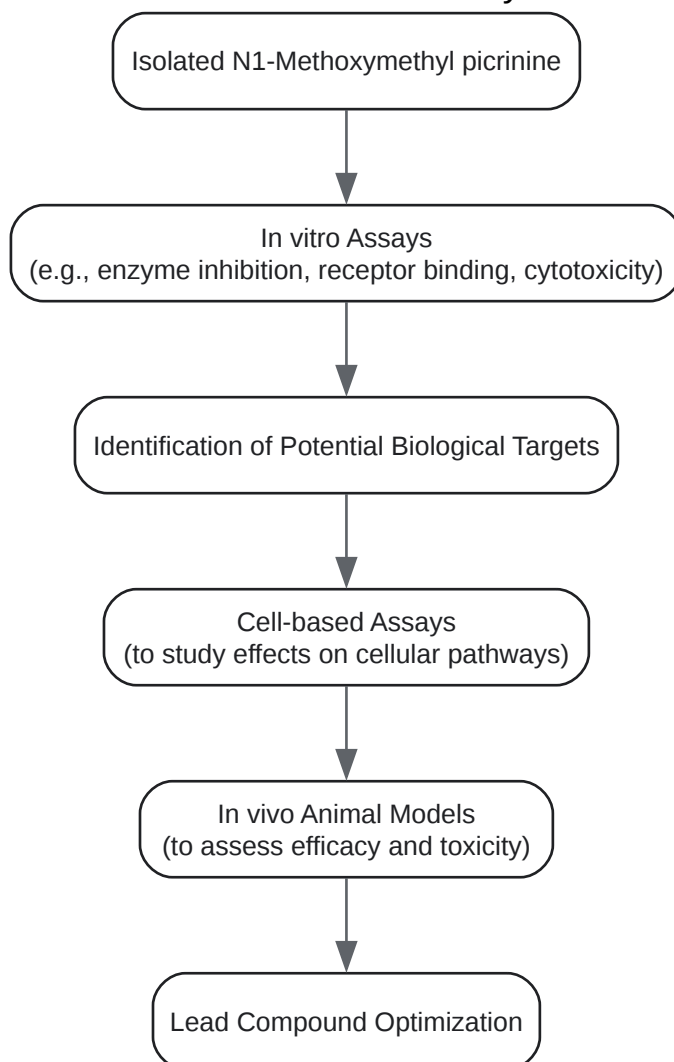
Due to the inaccessibility of the primary research article, a summary of quantitative data, such as yields, purity, and specific analytical values, cannot be provided.

Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activity or the signaling pathways modulated by **N1-Methoxymethyl picrinine**. Research on the parent compound, picrinine, has suggested potential anti-inflammatory and other pharmacological properties. However, it is unknown if the N1-methoxymethyl substitution alters these activities.

Further research is required to determine the pharmacological profile of **N1-Methoxymethyl picrinine**. A general workflow for screening the biological activity of a novel compound is outlined below:

General Workflow for Bioactivity Screening



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Caption: A typical workflow for evaluating the biological activity of a newly discovered natural product.

Conclusion and Future Directions

N1-Methoxymethyl picrinine represents a structurally interesting derivative of the known alkaloid picrinine. Its discovery underscores the value of continued exploration of natural sources for novel chemical entities. However, a significant gap in the scientific record exists regarding its detailed chemical and biological properties due to the lack of access to the primary literature.

Future research efforts should focus on:

- Re-isolation and full spectroscopic characterization of **N1-Methoxymethyl picrinine** to provide the scientific community with a complete dataset.
- Total synthesis of the molecule to provide a renewable source for biological studies and to confirm its structure.
- Comprehensive biological screening to elucidate its pharmacological properties and potential as a therapeutic lead.

This technical guide summarizes the currently available information on **N1-Methoxymethyl picrinine**. It is hoped that this document will serve as a foundation for future research into this intriguing natural product.

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References

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